

synthesis of triisopropyl phosphite from phosphorus trichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triisopropyl phosphite*

Cat. No.: *B093893*

[Get Quote](#)

An In-depth Technical Guide to the Synthesis of **Triisopropyl Phosphite** from Phosphorus Trichloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predominant method for synthesizing **triisopropyl phosphite** from phosphorus trichloride. It includes a detailed experimental protocol, quantitative data, and visual diagrams to illustrate the chemical pathway and experimental workflow.

Introduction

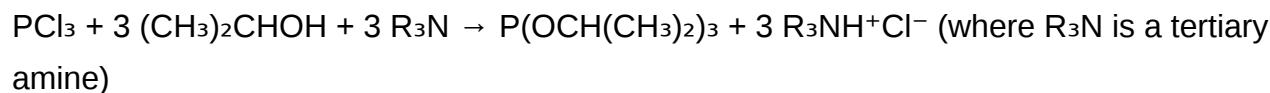
Triisopropyl phosphite, a phosphite ester with the formula $P(OCH(CH_3)_2)_3$, is a versatile reagent and intermediate in organic synthesis.^[1] Its applications include use in the Michaelis-Arbuzov reaction, Perkow-type reactions, as a ligand in organometallic chemistry, and as a component in the production of insecticides and stabilizers.^{[1][2]} The most common and industrially significant method for its preparation involves the reaction of phosphorus trichloride with isopropyl alcohol in the presence of a base to scavenge the hydrogen chloride byproduct.^{[1][3]}

Reaction Principle and Mechanism

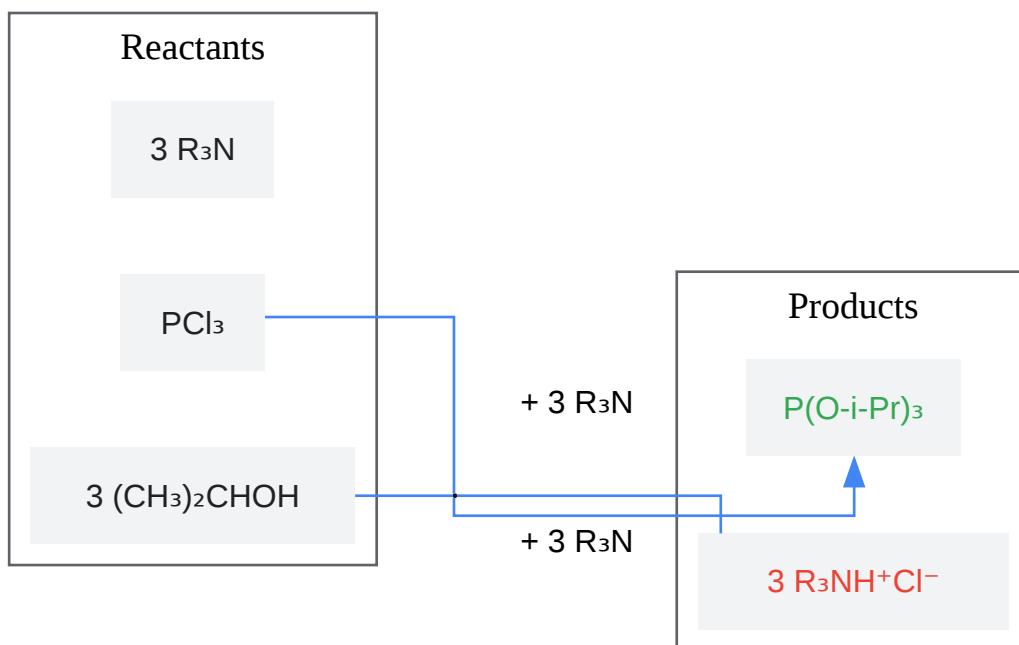
The synthesis proceeds via the nucleophilic attack of three equivalents of isopropyl alcohol on the electrophilic phosphorus center of phosphorus trichloride. Each substitution step releases

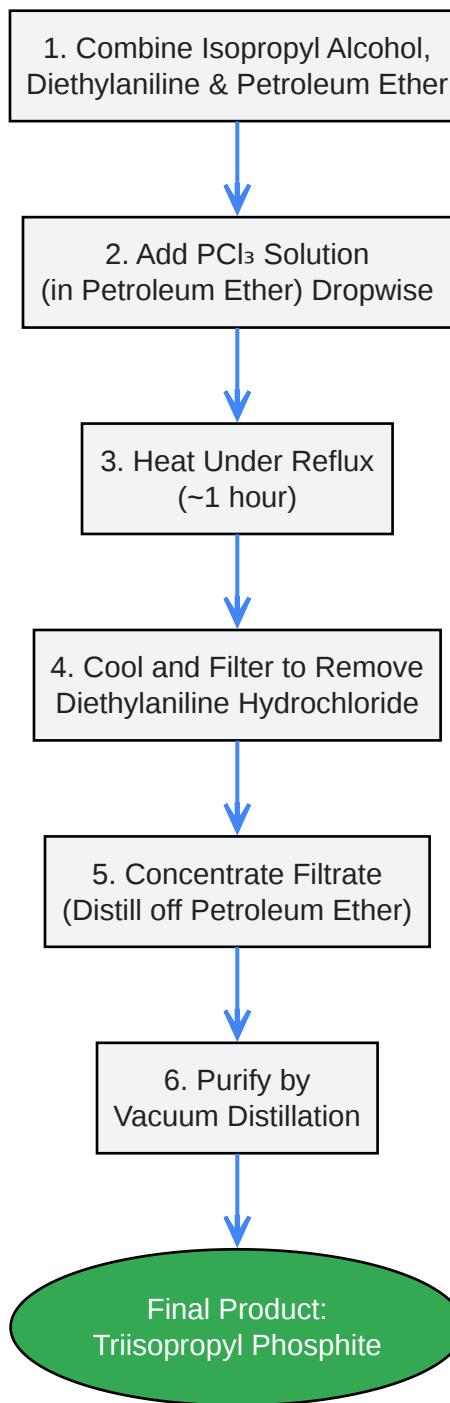
one equivalent of hydrogen chloride (HCl). To drive the reaction to completion and prevent unwanted side reactions, a tertiary amine, such as diethylaniline or triethylamine, is used as an acid scavenger.^{[2][4][5]} The amine reacts with HCl to form a solid ammonium salt, which can be easily removed by filtration.

The overall balanced chemical equation is:



Reaction Mechanism



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Triisopropyl phosphite | 116-17-6 [smolecule.com]
- 2. Triethyl phosphite - Wikipedia [en.wikipedia.org]
- 3. Triisopropyl phosphite | C9H21O3P | CID 8304 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Triisopropyl phosphite | 116-17-6 [chemicalbook.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [synthesis of triisopropyl phosphite from phosphorus trichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093893#synthesis-of-triisopropyl-phosphite-from-phosphorus-trichloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com